

An In-depth Technical Guide to Methyl Red Sodium Salt

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Compound of Interest

Compound Name: Methyl Red sodium salt

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl Red sodium salt**, a versatile azo dye with significant applications in research and various industries. This document details its chemical and physical properties, provides a detailed synthesis protocol, outlines its primary applications, and presents key experimental methodologies.

Core Chemical and Physical Properties

Methyl Red sodium salt, an anionic azo dye, is the sodium salt of Methyl Red. Its chemical structure features a carboxylic acid group and a dimethylamino group, which are crucial to its function as a pH indicator.

Identifiers and Chemical Structure

Identifier	Value	Reference
CAS Number	845-10-3	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₄ N ₃ NaO ₂	[2] [4]
Molecular Weight	291.28 g/mol	[2]
Synonyms	4-Dimethylaminoazobenzene- 2'-carboxylic acid sodium salt, Acid Red 2, C.I. 13020	[3]
EC Number	212-682-9	[5]
PubChem Substance ID	24847176	

Physical and Chemical Properties

Property	Value	Reference
Appearance	Dark red to brownish-yellow crystalline powder	[1] [6]
Melting Point	179-182 °C	[6] [7]
Solubility	Soluble in water, slightly soluble in ethanol	[8]
pH Transition Range	pH 4.4 (red) to pH 6.2 (yellow)	[1] [6] [9]
pKa	5.1	[10]
Storage	Store at room temperature (+5°C to +30°C)	[6] [8]

Synthesis of Methyl Red Sodium Salt

The synthesis of **Methyl Red sodium salt** is a two-step process involving the diazotization of anthranilic acid followed by a coupling reaction with N,N-dimethylaniline. The resulting Methyl Red acid is then converted to its sodium salt.

Synthesis Workflow



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Caption: Workflow for the synthesis of **Methyl Red sodium salt**.

Experimental Protocol for Synthesis

This protocol is adapted from established organic synthesis procedures.^{[11][12][13][14]}

Materials:

- Anthranilic acid
- Concentrated hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- N,N-Dimethylaniline
- Sodium acetate
- Sodium hydroxide (NaOH)
- Ice
- Distilled water
- Toluene
- 10% Acetic acid

Procedure:

- Diazotization of Anthranilic Acid:
 - Dissolve anthranilic acid in a solution of concentrated HCl and water, heating gently.
 - Cool the solution in an ice bath to 0-5°C.
 - Slowly add a chilled aqueous solution of sodium nitrite while maintaining the temperature below 5°C. The formation of the diazonium salt is confirmed using starch-iodide paper.
- Azo Coupling with N,N-Dimethylaniline:
 - To the cold diazonium salt solution, add N,N-dimethylaniline.
 - Slowly add a solution of sodium acetate to the mixture with continuous stirring.
 - Allow the reaction to proceed for several hours at a low temperature. A precipitate of Methyl Red (the free acid) will form.
- Isolation and Purification of Methyl Red (Acid Form):
 - Filter the crude Methyl Red precipitate and wash with water.
 - Wash the precipitate with 10% acetic acid to remove any unreacted N,N-dimethylaniline.
 - Further wash with cold water.
 - The crude product can be recrystallized from toluene.
- Formation of **Methyl Red Sodium Salt**:
 - Dissolve the purified Methyl Red acid in a minimal amount of aqueous sodium hydroxide solution.
 - The sodium salt can be isolated by evaporation of the solvent or by precipitation.

Applications in Research and Development

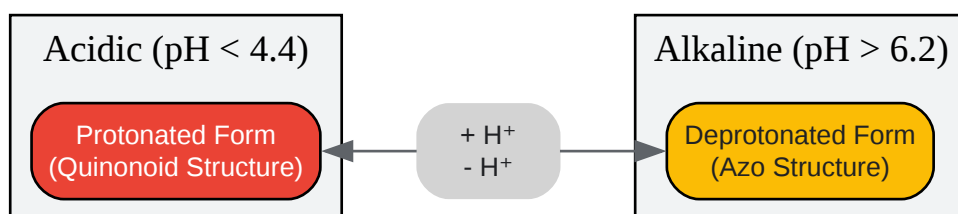
Methyl Red sodium salt is a valuable tool for researchers due to its distinct color change and versatility.

pH Indicator

The primary application of **Methyl Red sodium salt** is as a pH indicator.[1][15][16] It exhibits a sharp color change from red at pH 4.4 to yellow at pH 6.2, making it suitable for titrations and for estimating the pH of solutions.[9][10]

Mechanism of Action as a pH Indicator

The color change of Methyl Red is due to a change in its chemical structure with varying proton concentrations. In acidic conditions, the molecule is protonated, resulting in a red-colored quinonoid form. In alkaline conditions, it is deprotonated, leading to a yellow-colored azo form.



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Caption: Reversible structural change of Methyl Red with pH.

Microbiology: The Methyl Red (MR) Test

In microbiology, the Methyl Red test is a crucial component of the IMViC (Indole, Methyl Red, Voges-Proskauer, Citrate) series of tests used to differentiate enteric bacteria.[10][17] The test identifies bacteria that perform mixed-acid fermentation of glucose, leading to the production of stable acidic end products.[18]

Experimental Protocol for the Methyl Red Test:

- **Inoculation:** Inoculate a pure culture of the test bacterium into a tube containing MR-VP broth (a glucose-phosphate broth).
- **Incubation:** Incubate the tube at 35-37°C for 24-48 hours.
- **Addition of Indicator:** Add 5-6 drops of Methyl Red indicator solution to the broth.

- Observation: Observe the color change immediately.
 - Positive Result: A distinct red color indicates the production of strong acids ($\text{pH} \leq 4.4$). Examples of MR-positive bacteria include *Escherichia coli* and *Proteus vulgaris*.^[17]
 - Negative Result: A yellow or orange color indicates that insufficient acid was produced to lower the pH to 4.4. Examples of MR-negative bacteria include *Enterobacter aerogenes* and *Serratia marcescens*.^[17]

Other Applications

Beyond its role as a pH indicator and in microbiology, **Methyl Red sodium salt** is utilized in:

- Staining: It is used in biological staining to differentiate microbial species based on their pH response.^[15]
- Industrial Applications: It finds use as a dye in the textile and food industries.^{[7][15]} It is also used in the manufacturing of inks and paints.^[18]
- Cosmetics: It can be used as a coloring agent in products like mouthwash and toothpaste.^{[8][19]}

Safety and Handling

Methyl Red sodium salt is generally considered to have low toxicity. However, as with all laboratory chemicals, appropriate safety precautions should be taken. It is advisable to wear personal protective equipment, including gloves and safety glasses, when handling the powder. Avoid inhalation of dust and contact with skin and eyes.^[20] It is incompatible with strong oxidizing agents.^[8]

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